

Mepenzolate: A Comprehensive Technical Guide on its Chemical Structure and Properties

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Compound of Interest

Compound Name: *mepenzolate*

CAS No.: *188302-81-0*

Cat. No.: *B1169538*

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Abstract

Mepenzolate is a synthetic antimuscarinic agent, primarily utilized as its bromide salt for the management of gastrointestinal disorders. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and pharmacological characteristics of **mepenzolate**. Detailed experimental protocols for the determination of its key properties are provided, alongside a summary of quantitative data in structured tables for ease of reference. Furthermore, this document includes visualizations of the relevant muscarinic receptor signaling pathway and a representative experimental workflow for the in-vitro characterization of muscarinic antagonists, generated using the DOT language.

Chemical Structure and Identification

Mepenzolate is a quaternary ammonium compound characterized by a piperidinium ring system.^[1] Its chemical structure consists of a 3-benziloyloxy-1,1-dimethylpiperidinium cation. The presence of the quaternary ammonium group confers a permanent positive charge to the

molecule, which significantly influences its pharmacokinetic properties, particularly its absorption and distribution.

The IUPAC name for the **mepenzolate** cation is 3-(2-hydroxy-2,2-diphenylacetoxy)-1,1-dimethylpiperidinium.[1] It is most commonly available as **mepenzolate** bromide.

Table 1: Chemical Identifiers for **Mepenzolate** and **Mepenzolate** Bromide

Identifier	Mepenzolate (Cation)	Mepenzolate Bromide
IUPAC Name	3-(2-hydroxy-2,2-diphenylacetoxy)-1,1-dimethylpiperidinium[1]	(1,1-dimethylpiperidin-1-ium-3-yl) 2-hydroxy-2,2-diphenylacetate bromide[2]
CAS Number	25990-43-6[1][3]	76-90-4[2][4]
PubChem CID	4057[1][5]	6461[2]
Molecular Formula	C ₂₁ H ₂₆ NO ₃ ⁺ [1][5][6]	C ₂₁ H ₂₆ BrNO ₃ [2][4]
Molecular Weight	340.44 g/mol [6]	420.34 g/mol [4]
SMILES	<chem>C[N+]1(CCCC(C1)OC(=O)C(C2=CC=CC=C2)(C3=CC=CC=C3)O)C</chem> [5]	<chem>C[N+]1(CCCC(C1)OC(=O)C(C2=CC=CC=C2)(C3=CC=CC=C3)O)C.[Br-]</chem> [2]
InChI	InChI=1S/C21H26NO3/c1-22(2)15-9-14-19(16-22)25-20(23)21(24,17-10-5-3-6-11-17)18-12-7-4-8-13-18/h3-8,10-13,19,24H,9,14-16H2,1-2H3/q+1[5]	InChI=1S/C21H26NO3.BrH/c1-22(2)15-9-14-19(16-22)25-20(23)21(24,17-10-5-3-6-11-17)18-12-7-4-8-13-18;/h3-8,10-13,19,24H,9,14-16H2,1-2H3;1H/q+1;/p-1[2]

Physicochemical Properties

The physicochemical properties of a drug substance are critical for its formulation, delivery, and biological activity. As a quaternary ammonium salt, **mepenzolate** bromide is a crystalline solid.

Table 2: Physicochemical Properties of **Mepenzolate** Bromide

Property	Value	Source
Melting Point	228 °C (with decomposition)	(CAS Common Chemistry, n.d.)
Solubility	Water: Slightly soluble[7], ~1 mg/mL in PBS (pH 7.2)	[7]
Methanol: Freely soluble[7]	[7]	
Chloroform: Slightly soluble[7]	[7]	
Ether: Practically insoluble[7]	[7]	
DMSO: ~30 mg/mL	(Cayman Chemical, 2022)	
DMF: ~5 mg/mL	(Cayman Chemical, 2022)	
pKa (predicted)	11.05 (Strongest Acidic)	(DrugBank, n.d.)
logP (predicted)	-0.75	(DrugBank, n.d.)

Pharmacology

Mechanism of Action

Mepenzolate is a competitive antagonist of acetylcholine at muscarinic receptors.[1][5] By blocking these receptors, it inhibits the effects of parasympathetic nervous system stimulation. This action is particularly relevant in the gastrointestinal tract, where it leads to a reduction in gastric acid secretion and a decrease in intestinal motility.[1][5][7]

Receptor Binding Affinity

Mepenzolate exhibits affinity for various muscarinic receptor subtypes. The reported inhibition constants (Ki) for human M2 and M3 receptors are 0.68 nM and 2.6 nM, respectively.[8][9] This indicates a high affinity for these receptor subtypes, which are prominently involved in the regulation of gastrointestinal function.

Table 3: Pharmacological Properties of **Mepenzolate**

Property	Value	Source
Mechanism of Action	Muscarinic acetylcholine receptor antagonist	[1][5]
Ki for human M2 receptor	0.68 nM	[8][9]
Ki for human M3 receptor	2.6 nM	[8][9]

Pharmacokinetics

The quaternary ammonium structure of **mepenzolate** results in low oral absorption.[7]

Radiotracer studies in humans have shown that only 3% to 22% of an orally administered dose is excreted in the urine, suggesting limited systemic absorption.[7][10] The majority of the ingested drug is eliminated unchanged in the feces.[7]

Experimental Protocols

Determination of Melting Point (Capillary Method)

Objective: To determine the melting point range of **mepenzolate** bromide.

Materials:

- **Mepenzolate** bromide, finely powdered and dried
- Capillary tubes (one end sealed)
- Melting point apparatus with a calibrated thermometer or digital sensor
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **mepenzolate** bromide is placed in a mortar and finely powdered.
- **Capillary Tube Filling:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the

sealed end. The packed sample height should be approximately 2-3 mm.

- **Apparatus Setup:** The filled capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The apparatus is heated at a rapid rate initially to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.
- **Observation:** The temperature at which the substance first begins to melt (the point of first liquid formation) and the temperature at which the last solid particle disappears are recorded. This range is the melting point of the substance.
- **Replicates:** The determination is performed in triplicate to ensure accuracy.

Determination of Aqueous Solubility (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **mepenzolate** bromide in water.

Materials:

- **Mepenzolate** bromide
- Distilled or deionized water
- Screw-capped vials or flasks
- Shaking incubator or orbital shaker set at a constant temperature (e.g., 25°C or 37°C)
- Analytical balance
- Centrifuge
- High-performance liquid chromatography (HPLC) system or a validated UV-Vis spectrophotometric method for concentration analysis
- Syringe filters (e.g., 0.45 µm)

Procedure:

- **Sample Preparation:** An excess amount of **mepenzolate** bromide is added to a series of vials containing a known volume of water. The excess is to ensure that a saturated solution is formed.
- **Equilibration:** The vials are sealed and placed in a shaking incubator at a constant temperature for a predetermined period (e.g., 24, 48, or 72 hours) to reach equilibrium. The time to reach equilibrium should be established in preliminary experiments.
- **Phase Separation:** After equilibration, the samples are allowed to stand to allow the undissolved solid to settle. An aliquot of the supernatant is then carefully withdrawn and filtered through a syringe filter to remove any remaining solid particles. Alternatively, the samples can be centrifuged at high speed, and the supernatant is collected.
- **Analysis:** The concentration of **mepenzolate** bromide in the clear, saturated solution is determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve is prepared using standard solutions of known concentrations.
- **Calculation:** The solubility is expressed as mg/mL or mol/L. The experiment is repeated at least three times to obtain an average value.

Determination of Receptor Binding Affinity (Radioligand Binding Assay)

Objective: To determine the inhibition constant (K_i) of **mepenzolate** for a specific muscarinic receptor subtype (e.g., M3).

Materials:

- Cell membranes expressing the human M3 muscarinic receptor
- Radioligand (e.g., [^3H]-N-methylscopolamine, [^3H]-NMS)
- **Mepenzolate** bromide
- Assay buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl_2 , pH 7.4)

- Non-specific binding control (e.g., a high concentration of atropine)
- 96-well microplates
- Scintillation vials and scintillation cocktail
- Liquid scintillation counter
- Glass fiber filters
- Cell harvester

Procedure:

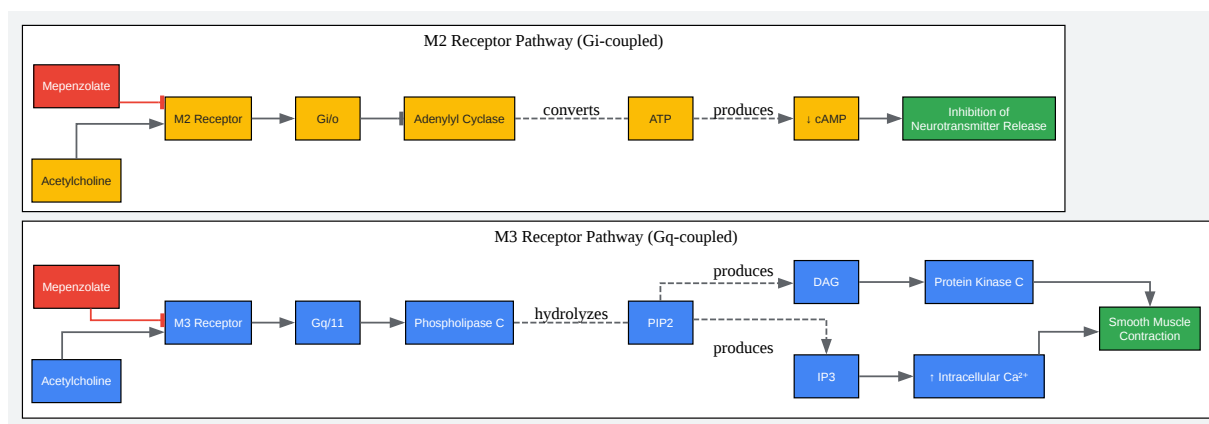
- Assay Setup: In a 96-well plate, set up the following in triplicate:
 - Total Binding: Cell membranes, radioligand, and assay buffer.
 - Non-specific Binding: Cell membranes, radioligand, assay buffer, and a high concentration of a non-labeled antagonist (e.g., atropine).
 - Competition Binding: Cell membranes, radioligand, assay buffer, and varying concentrations of **mepenzolate**.
- Incubation: The plate is incubated at a specific temperature (e.g., room temperature or 37°C) for a sufficient time to reach binding equilibrium.
- Termination and Filtration: The binding reaction is terminated by rapid filtration through glass fiber filters using a cell harvester. The filters are washed quickly with ice-cold assay buffer to remove unbound radioligand.
- Radioactivity Measurement: The filters are placed in scintillation vials with scintillation cocktail, and the radioactivity is measured using a liquid scintillation counter.
- Data Analysis:
 - Specific binding is calculated by subtracting non-specific binding from total binding.

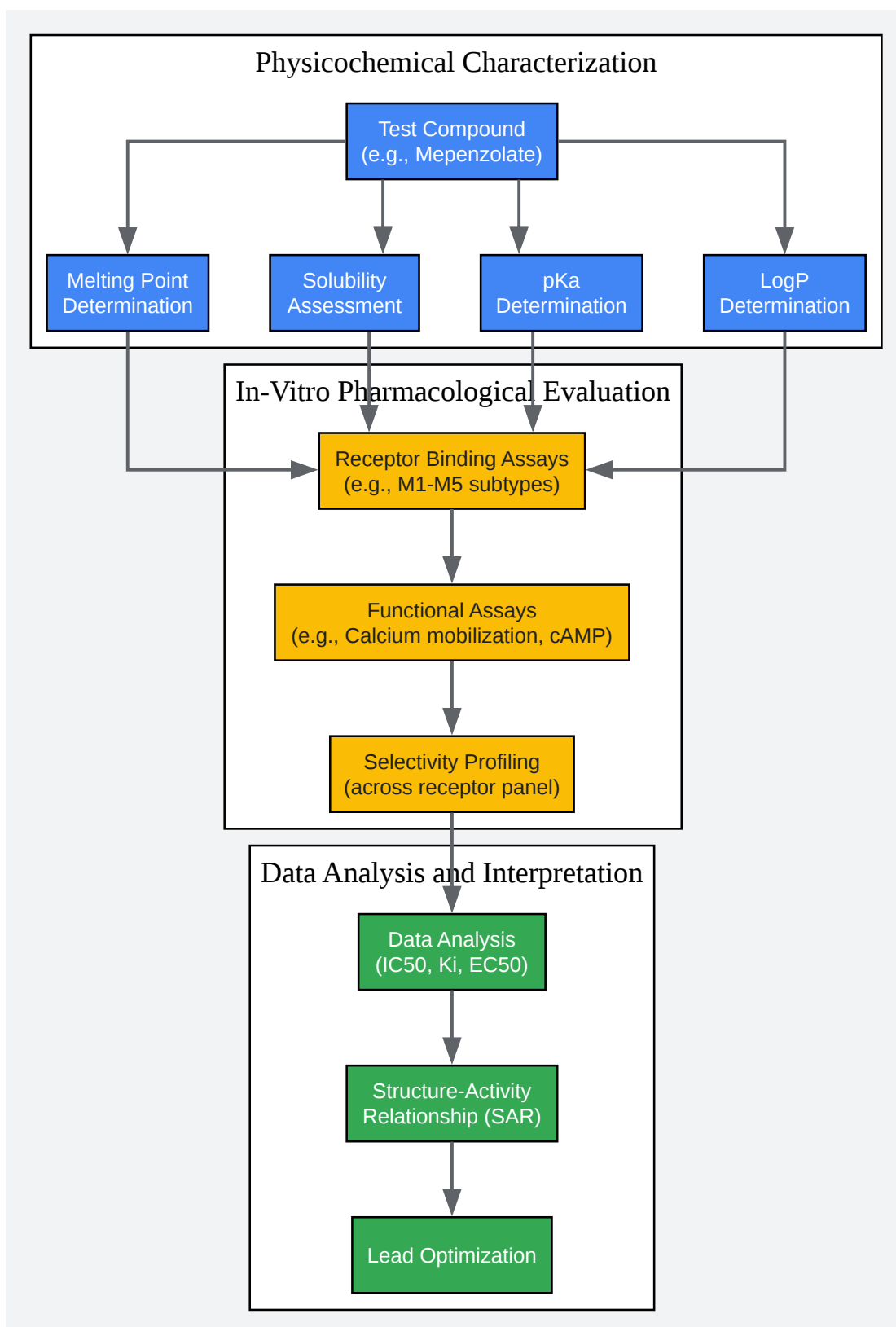
- The percentage of specific binding is plotted against the logarithm of the **mepenzolate** concentration.
- The IC_{50} value (the concentration of **mepenzolate** that inhibits 50% of the specific binding of the radioligand) is determined by non-linear regression analysis of the competition curve.
- The K_i value is calculated from the IC_{50} value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

Visualizations

Muscarinic Receptor Signaling Pathway

Mepenzolate acts as an antagonist at muscarinic receptors. The M3 receptor, a key target in the gastrointestinal tract, is coupled to the Gq/11 G-protein. Upon activation by acetylcholine, this pathway leads to the activation of phospholipase C (PLC), which in turn generates inositol trisphosphate (IP_3) and diacylglycerol (DAG), ultimately leading to an increase in intracellular calcium and smooth muscle contraction. **Mepenzolate** blocks this cascade by preventing the initial binding of acetylcholine. The M2 receptor, also a target for **mepenzolate**, is coupled to the Gi/o G-protein, which inhibits adenylyl cyclase, leading to a decrease in cyclic AMP (cAMP).





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References

- [1. taylorfrancis.com](https://www.taylorfrancis.com) [[taylorfrancis.com](https://www.taylorfrancis.com)]
- [2. thinksrs.com](https://www.thinksrs.com) [[thinksrs.com](https://www.thinksrs.com)]
- [3. Muscarinic acetylcholine receptors: signal transduction through multiple effectors | Semantic Scholar](#) [[semanticscholar.org](https://www.semanticscholar.org)]
- [4. creative-bioarray.com](https://www.creative-bioarray.com) [[creative-bioarray.com](https://www.creative-bioarray.com)]
- [5. Muscarinic acetylcholine receptors: signal transduction through multiple effectors - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. pharmatutor.org](https://www.pharmatutor.org) [[pharmatutor.org](https://www.pharmatutor.org)]
- [7. who.int](https://www.who.int) [[who.int](https://www.who.int)]
- [8. Muscarinic acetylcholine receptor - Wikipedia](#) [en.wikipedia.org]
- [9. lup.lub.lu.se](https://www.lup.lub.lu.se) [[lup.lub.lu.se](https://www.lup.lub.lu.se)]
- [10. Melting Point Test - CD Formulation](https://www.formulationbio.com) [[formulationbio.com](https://www.formulationbio.com)]
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